

trans-3-(3-Pyridyl)acrylic acid gelatinase B inhibitor synthesis

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Compound Focus: trans-3-(3-Pyridyl)acrylic acid

CAS No.: 19337-97-4

Cat. No.: S1533719

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Chemical Profile and Purchasing Information

Basic Chemical Identifiers

- CAS Number:** 19337-97-4 [1] [2] [3]
- Molecular Formula:** C₈H₇NO₂ [1] [3]
- Molecular Weight:** 149.15 g/mol [1] [3]
- IUPAC Name:** (E)-3-pyridin-3-ylprop-2-enoic acid [3] [4]

Physicochemical Properties

- Appearance:** White to off-white powder [1] [5]
- Melting Point:** 232-235 °C (decomposition) [1] [2]
- Predicted Boiling Point:** 307.6 ± 17.0 °C [1]
- Predicted pKa:** 3.13 ± 0.10 [1]

Commercial Availability The compound is available from various chemical suppliers for research purposes. The following table summarizes options and pricing (note: prices are subject to change).

Supplier	Product Number	Purity	Quantity	Price
Sigma-Aldrich [1]	P66203	99%	5 g	\$47.88

Supplier	Product Number	Purity	Quantity	Price
Sigma-Aldrich [1]	P66203	99%	25 g	\$239
Thermo Scientific [3]	AAA1474706	99%	5 g	\$64.26 (CAD) [4]
MedChemExpress [5]	HY-W017463	99.87%	5 g	Inquire
TRC [1]	P991835	-	25 g	\$195

Known Applications in Research

The search results confirm that **trans-3-(3-Pyridyl)acrylic acid** is a valuable building block in medicinal chemistry, particularly in the development of enzyme inhibitors.

- **Building Block for Gelatinase B Inhibitors:** It is explicitly used as a synthetic intermediate to prepare **aminomethyl benzimidazoles**, which act as inhibitors of gelatinase B (MMP-9) [3] [4].
- **Other Inhibitor Synthesis:** It is also employed in the preparation of **aminopyridines** that function as antibacterial enoyl acyl carrier protein reductase inhibitors [3] [4].
- **Antiviral Activity:** The compound itself shows direct antiviral activity against the tobacco mosaic virus (TMV) [5].
- **Coordination Chemistry:** Its structure, featuring both hard (carboxylic acid) and soft (pyridyl) coordination sites, makes it useful as an organic linker for constructing heterometallic coordination polymers, which can have luminescence properties [2].

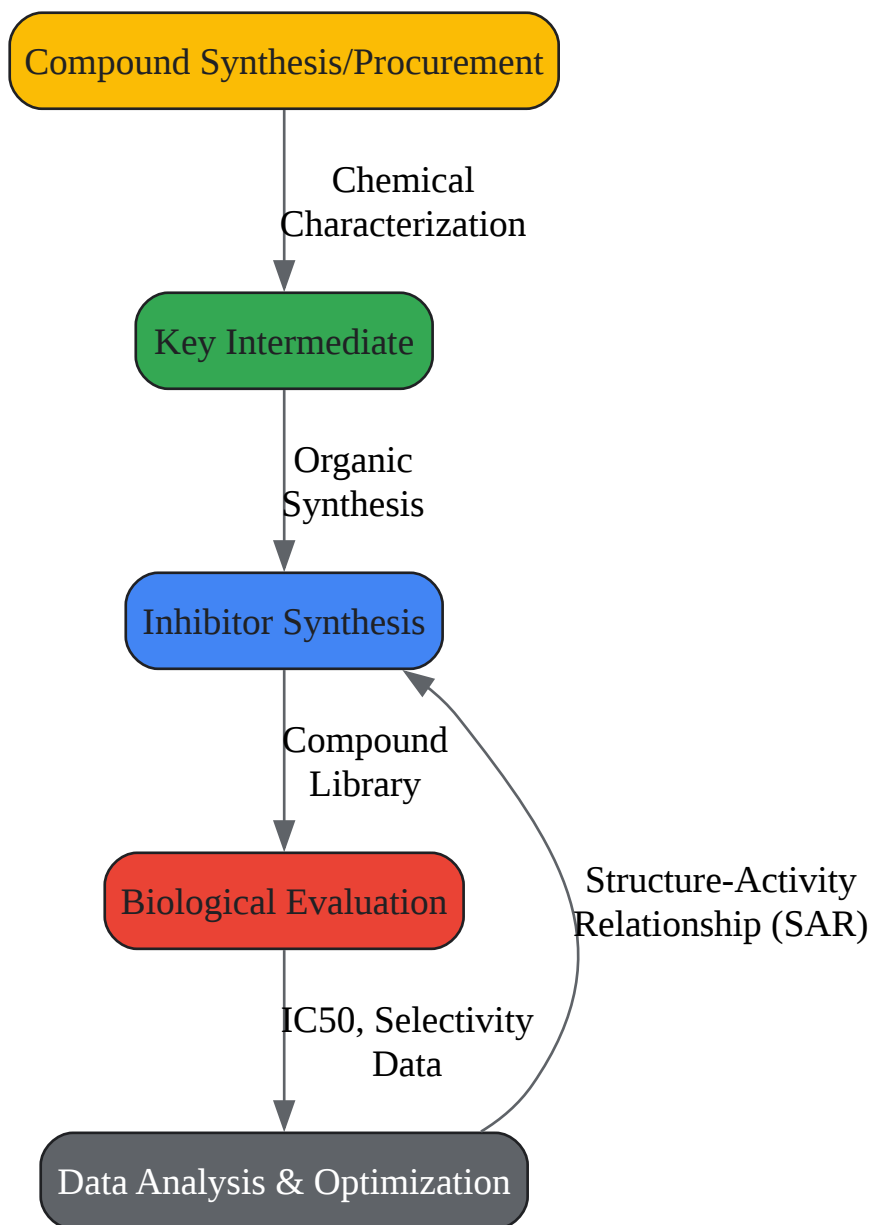
Safety and Handling

This compound should be handled with standard laboratory precautions.

- **Hazard Statements:** H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation) [1] [3].
- **Precautionary Measures:** The recommended Personal Protective Equipment (PPE) includes dust mask type N95 (US), eyeshields, and gloves [2].
- **Incompatibilities:** It is incompatible with oxidizing agents, acids, and bases [3].
- **Storage:** Store in an inert atmosphere at 2-8°C [1]. As a solid, it is stable for 2-3 years when stored at 4°C or -20°C [5].

Experimental Workflow for Inhibitor Development

While a detailed synthesis protocol for the final inhibitor molecule was not found, the general research and development workflow for a compound like this typically involves several stages, as visualized below.



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How to Proceed with Protocol Development

Since the specific synthesis protocol for creating a gelatinase B inhibitor from this compound is not publicly detailed, you may need to take the following steps to acquire it:

- **Consult Specialized Literature:** Conduct a deep search in patent databases (like USPTO, Espacenet) and scientific journals (via SciFinder, Reaxys) focused on "aminomethyl benzimidazoles" and "gelatinase B inhibitors."
- **Contact Suppliers Directly:** Reach out to the technical support teams of suppliers like Sigma-Aldrich or MedChemExpress; they sometimes have access to more detailed application notes or can provide guidance.
- **Review Related Methodologies:** The article from [6], while about different inhibitors, outlines methods like the use of rat liver microsomes for metabolic stability studies and fluorimetric assays for enzyme activity, which are highly relevant for characterizing any new inhibitor you develop.

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References

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